

Technical Guide: 2-Hydroxyisobutyric Acid-d6

Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Hydroxyisobutyric acid-d6

Cat. No.: B1599618

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data and handling procedures for **2-Hydroxyisobutyric acid-d6**. It is intended to serve as a technical resource for laboratory personnel and professionals in the field of drug development. The information is compiled from various supplier safety data sheets and chemical databases.

Compound Identification and Properties

2-Hydroxyisobutyric acid-d6 is the deuterated form of 2-Hydroxyisobutyric acid, commonly used as an internal standard in quantitative analysis by GC- or LC-MS.^{[1][2]} While specific safety data for the deuterated compound is limited, the safety profile is expected to be analogous to its non-deuterated counterpart due to the similarity in their chemical structures.

Table 1: Chemical and Physical Properties

Property	2-Hydroxyisobutyric acid-d6	2-Hydroxyisobutyric acid
Synonyms	Acetonic acid-d6, 2-HIBA-d6, 2-Methylactic acid-d6[1]	alpha-Hydroxyisobutyric acid, 2-Hydroxy-2-methylpropionic acid, 2-Methylactic acid[3]
CAS Number	40662-45-1[1]	594-61-6[3]
Molecular Formula	C4H2D6O3[1]	C4H8O3[3]
Formula Weight	110.1 g/mol [1]	104.10 g/mol [4]
Appearance	Solid[1]	Off-white solid, crystalline powder[3][5]
Purity	≥99% deuterated forms (d1-d6)[1]	>95%[6]
Melting Point	Not available	77 - 81 °C[3][6]
Boiling Point	Not available	84 °C @ 1.5 mmHg[3][7]
Vapor Pressure	Not available	0.00875 mmHg @ 25 °C[3][7]
Solubility	DMSO: ≥10 mg/ml, Ethanol: 1-10 mg/ml, PBS (pH 7.2): 1-10 mg/ml[1]	Information not readily available
Stability	Stable for ≥ 4 years[1]	Stable under normal conditions[5]

Hazard Identification and Safety Precautions

Based on the data for 2-Hydroxyisobutyric acid, the deuterated analogue should be handled as a hazardous substance. The primary hazards are skin, eye, and respiratory irritation.[3][6][8]

Table 2: GHS Hazard and Precautionary Statements

Category	Statement
Hazard Statements	H315: Causes skin irritation.[6][8][9] H318: Causes serious eye damage.[6][8][9] H335: May cause respiratory irritation.[6][8][9]
Precautionary Statements	Prevention: P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[6][8][9] P264: Wash skin thoroughly after handling.[6][8][9] P271: Use only outdoors or in a well-ventilated area.[6][8][9] P280: Wear protective gloves/protective clothing/eye protection/face protection.[6][8][9] Response: P302 + P352: IF ON SKIN: Wash with plenty of water.[6][8][9] P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[6][8][9] P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6] P310: Immediately call a POISON CENTER or doctor.[6] P317: Get medical help.[8] P332 + P317: If skin irritation occurs: Get medical help.[8] P362 + P364: Take off contaminated clothing and wash it before reuse.[8][9] Storage: P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[6][8] P405: Store locked up.[8][9] Disposal: P501: Dispose of contents/container to an approved waste disposal plant.[6][8][9]

Experimental Protocols and Handling

General Handling and Storage

Handling:

- Handle in a well-ventilated place.[8]

- Wear suitable protective clothing, including gloves and eye/face protection.[8]
- Avoid contact with skin and eyes.[8]
- Avoid the formation of dust and aerosols.[8]
- Use non-sparking tools.[8]
- Wash hands thoroughly after handling.[5]

Storage:

- Store in a tightly closed container.[5][8]
- Keep in a dry, cool, and well-ventilated place.[8]
- For **2-Hydroxyisobutyric Acid-d6**, long-term storage at -20°C is recommended.[1]
- Store away from incompatible materials such as strong oxidizing agents.[3][5]

First-Aid Measures

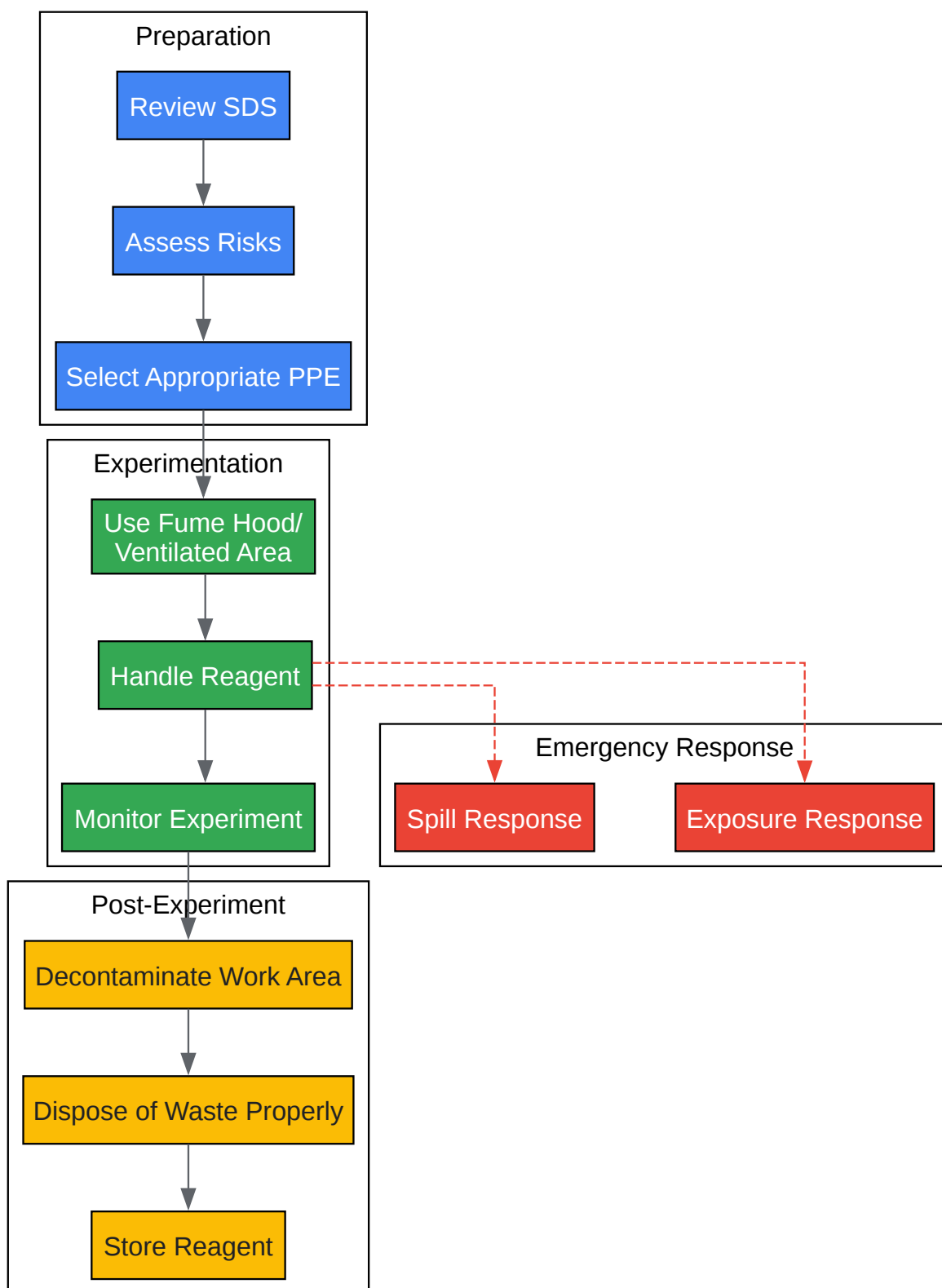
- If Inhaled: Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[8]
- In Case of Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[8]
- In Case of Eye Contact: Immediately rinse with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and get medical attention.[6][8]
- If Swallowed: Do NOT induce vomiting. Get medical attention.[5][6]

Spill and Exposure Control

In case of a spill, avoid dust formation.[8] Use personal protective equipment, including chemical-impermeable gloves and ensure adequate ventilation.[8] Collect the spilled material and place it in a suitable, closed container for disposal.[5]

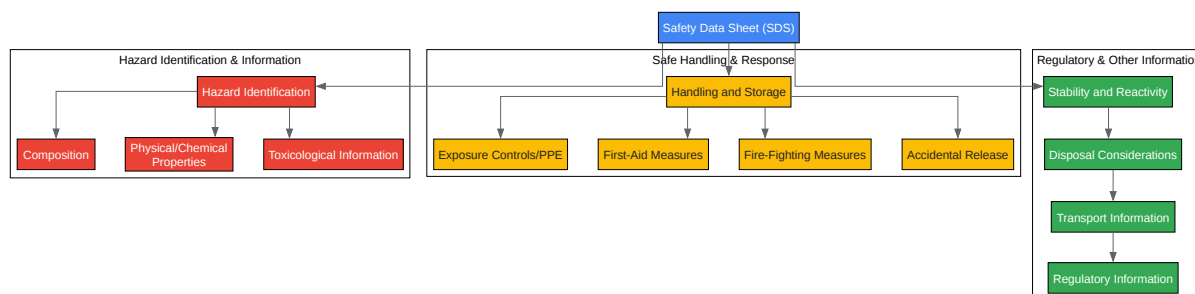
Visualized Workflows and Data Relationships

The following diagrams illustrate standard safety workflows and the logical structure of safety data.



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Caption: General laboratory workflow for the safe handling of chemical reagents.



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Caption: Logical flow of information within a Safety Data Sheet.

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- To cite this document: BenchChem. [Technical Guide: 2-Hydroxyisobutyric Acid-d6 Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1599618#2-hydroxyisobutyric-acid-d6-msds-and-safety-data>]

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